

Proper Disposal of Nidufexor: A Guide for Laboratory Professionals

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information for the safe handling and disposal of **Nidufexor**.

Nidufexor (also known as LMB-763) is an orally-available farnesoid X receptor (FXR) agonist investigated for the treatment of nonalcoholic steatohepatitis (NASH).[1][2] Adherence to proper disposal protocols is crucial to mitigate potential hazards to personnel and the environment.

Safety and Hazard Information

According to its Safety Data Sheet (SDS), **Nidufexor** presents the following hazards:

- Harmful if swallowed (H302)[3]
- Very toxic to aquatic life with long-lasting effects (H410)[3]

This necessitates careful handling and disposal to prevent oral ingestion and release into the environment.[3]



Hazard Statement	GHS Classification	Precautionary Statement
H302: Harmful if swallowed	Acute toxicity, Oral (Category 4)	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
H410: Very toxic to aquatic life with long lasting effects	Not specified	P273: Avoid release to the environment.
P391: Collect spillage.		
P501: Dispose of contents/ container to an approved waste disposal plant.	_	

Step-by-Step Disposal Procedures

The following procedures are based on general best practices for laboratory chemical disposal and specific information for **Nidufexor**.

- Personal Protective Equipment (PPE): Before handling Nidufexor, always wear appropriate
 PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- Waste Collection:
 - Collect waste Nidufexor, including any contaminated materials (e.g., pipette tips, weighing boats), in a designated, properly labeled, and sealed hazardous waste container.
 - Ensure the waste container is compatible with **Nidufexor**.
 - Do not mix Nidufexor waste with other incompatible chemical waste streams.
- Container Labeling:
 - Clearly label the hazardous waste container with "Hazardous Waste" and the full chemical name, "Nidufexor."
 - Include the approximate concentration and quantity of the waste.



- Indicate the start date of waste accumulation.
- Storage of Waste:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from general laboratory traffic.
 - Store in secondary containment to prevent spills.
- Disposal Request:
 - Once the container is full, or in accordance with your institution's waste disposal schedule, arrange for pickup by your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Follow your institution's specific procedures for requesting a waste pickup.
- Spill Management:
 - In the event of a spill, collect the spillage and dispose of it as hazardous waste.
 - Consult your institution's spill response protocol for detailed instructions.

Important Considerations:

- Do not dispose of Nidufexor down the drain or in the regular trash. Its high aquatic toxicity can have severe environmental consequences.
- Do not attempt to neutralize or treat Nidufexor waste unless you are trained and equipped to do so and it is part of an approved institutional protocol.
- Always consult your institution's specific chemical hygiene plan and waste disposal guidelines.

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Nidufexor**.







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Caption: Logical workflow for the proper disposal of Nidufexor.

By following these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **Nidufexor**, contributing to a culture of safety and trust in their research endeavors.

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